

Application Notes and Protocols for MK-447 in Renal Function Research

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Compound of Interest

Compound Name: MK-447

Cat. No.: B1215111

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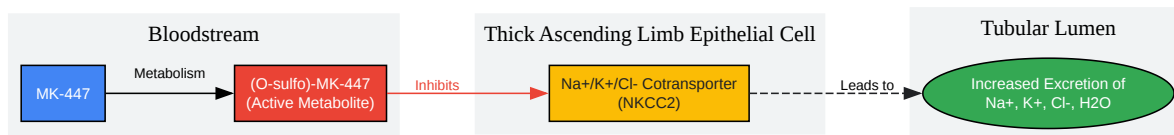
Introduction

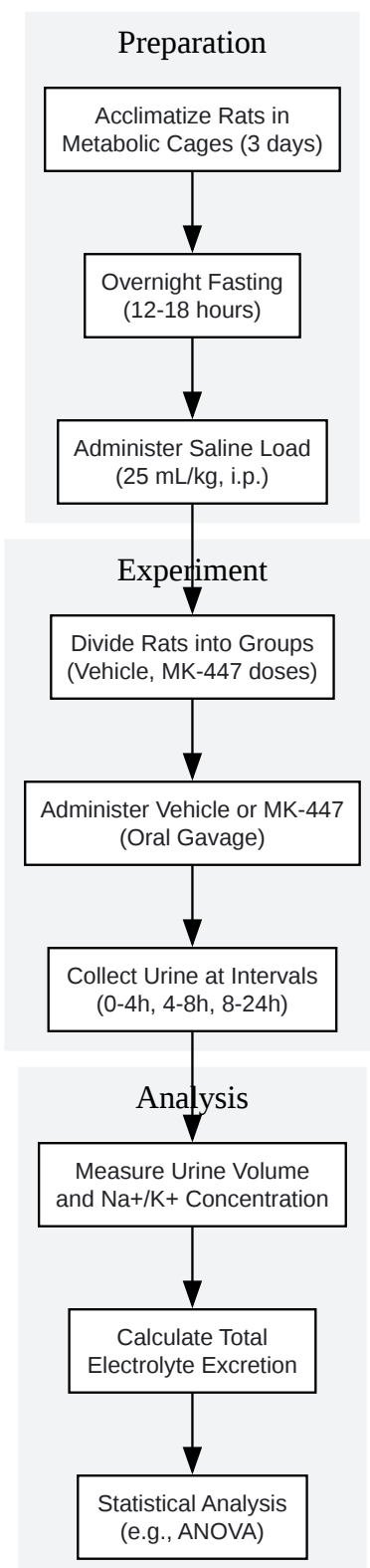
MK-447 is a non-steroidal anti-inflammatory compound and free radical scavenger that has demonstrated significant effects on renal function.[1][2] Its primary application in renal research stems from the potent diuretic and natriuretic (salt-excreting) properties of its active metabolite, (O-sulfo)-**MK-447**. [3] This metabolite acts as a powerful inhibitor of the Na⁺/K⁺/Cl⁻ cotransporter in the thick ascending limb of the loop of Henle, a mechanism shared with clinically important loop diuretics.[3] These characteristics make **MK-447** a valuable tool for investigating renal physiology, particularly ion transport, and for exploring potential therapeutic interventions in conditions characterized by fluid retention and altered electrolyte balance.

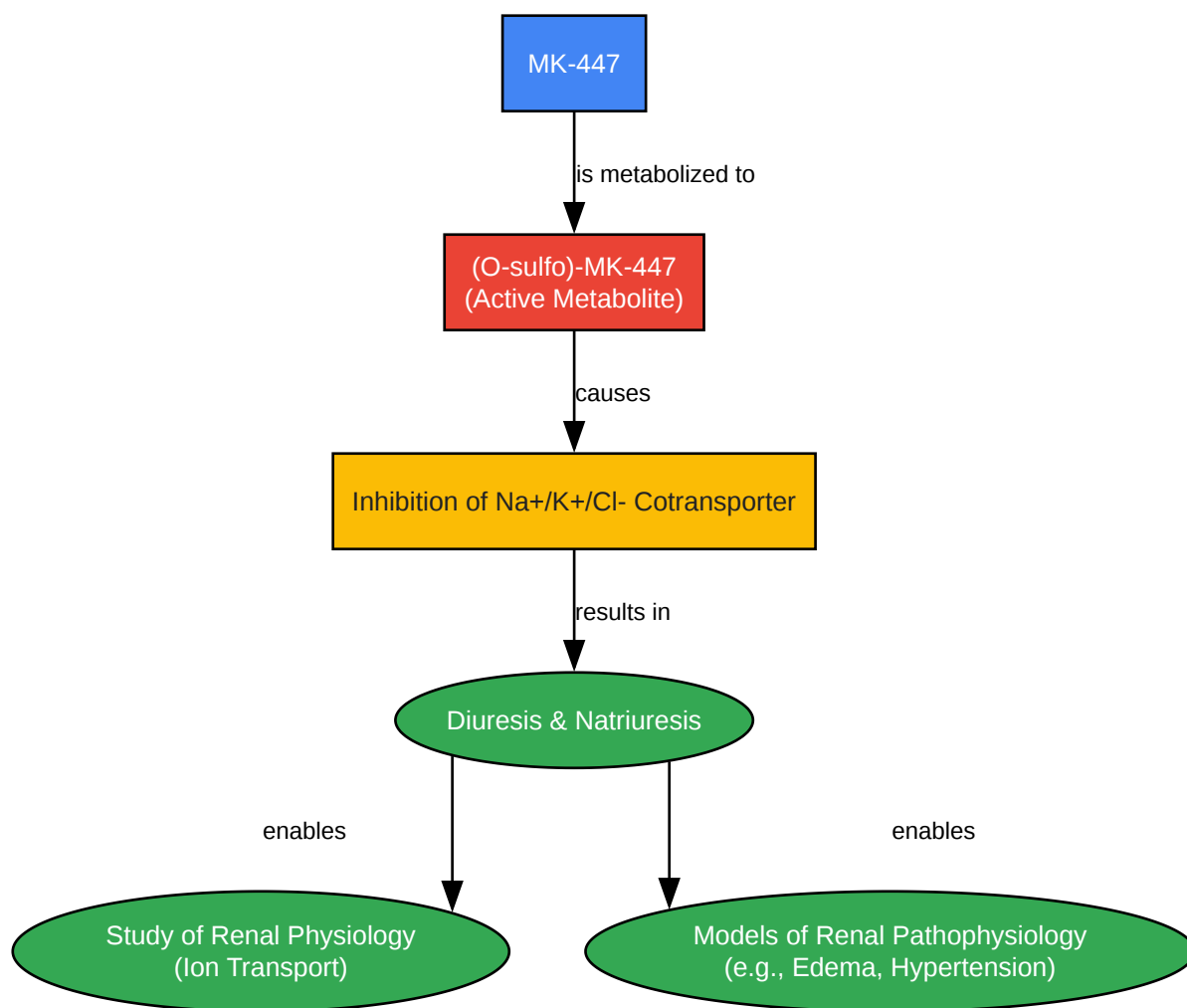
Mechanism of Action

MK-447 itself is a prodrug. Following administration, it undergoes metabolism to its active form, (O-sulfo)-**MK-447**. This active metabolite then targets the Na⁺/K⁺/Cl⁻ cotransporter (NKCC2) in the apical membrane of epithelial cells in the thick ascending limb of the loop of Henle. By inhibiting this transporter, (O-sulfo)-**MK-447** blocks the reabsorption of sodium, potassium, and chloride from the tubular fluid back into the blood. This leads to an increased excretion of these ions, and consequently water, in the urine, resulting in diuresis and natriuresis.[3]

Signaling Pathway of MK-447's Active Metabolite







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References

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- 3. Evidence for the O-sulfo derivative of MK-447 as active metabolite of MK-447 - PubMed [pubmed.ncbi.nlm.nih.gov]

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